

Technical Guide: Fluoro(2-methoxyphenyl)dimethylsilane[1]

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Compound of Interest

Compound Name: *Fluoro(2-methoxyphenyl)dimethylsilane*

CAS No.: 64544-56-5

Cat. No.: B14492511

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Executive Summary

Fluoro(2-methoxyphenyl)dimethylsilane (often abbreviated as SiFA-

-OMe or similar derivatives in literature) is a functional organosilane characterized by a silicon atom bonded to a fluorine, two methyl groups, and an ortho-methoxyphenyl ring.[1][2]

Unlike standard silyl chlorides or simple alkyl fluorosilanes, this compound exhibits unique intramolecular coordination between the ether oxygen and the silicon center. This Si...O interaction modulates the electrophilicity of the silicon, enhancing hydrolytic stability while maintaining high reactivity toward fluoride exchange—a property critical for its primary application in Positron Emission Tomography (PET) as an

F-fluoride acceptor.

Property	Data
IUPAC Name	Fluoro(2-methoxyphenyl)dimethylsilane
Molecular Formula	C
	H
	FOSi
Molecular Weight	184.28 g/mol
Appearance	Colorless liquid (standard conditions)
Key Functionality	F-Isotopic Exchange (IE), Silicon Hypervalency

Chemical Structure & Bonding Analysis[1]

The defining feature of this molecule is the Si...O intramolecular interaction. In the ortho-substituted anisyl ring, the oxygen lone pair acts as a Lewis base donor to the orbital of the Si-F bond (or available d-orbitals in older models).[1]

Mechanistic Implication: The Pentacoordinate Intermediate

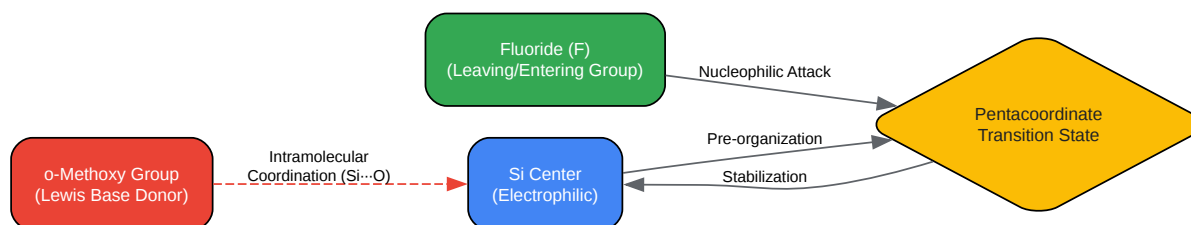
This interaction pre-organizes the silicon center into a distorted trigonal bipyramidal geometry (hypervalent state).[1] This has two major effects:

- **Hydrolytic Stability:** The steric bulk of the ortho-methoxy group and the electronic saturation of the silicon center retard the attack of water compared to phenyl-dimethyl-silyl fluoride.[1]
- **Fluoride Exchange Efficiency:** The silicon is "primed" for nucleophilic attack.[1] In radiochemistry, this allows for rapid Isotopic Exchange (IE) where a radioactive

F

ion displaces a non-radioactive

F atom with low activation energy.[1]



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Figure 1: Logical flow of intramolecular Si...O coordination stabilizing the hypervalent transition state.

Synthesis & Preparation Protocols

For research applications, the synthesis typically proceeds via a Grignard intermediate followed by fluorination. The following protocol is designed for a 10 mmol scale.

Phase 1: Precursor Synthesis (Chlorosilane)

Reagents: 2-Bromoanisole, Magnesium turnings, Dichlorodimethylsilane.[2]

- Grignard Formation: Activate Mg turnings (12 mmol) in dry THF. Add 2-bromoanisole (10 mmol) dropwise under N₂ to generate (2-methoxyphenyl)magnesium bromide.[1]
- Silylation: Cool a solution of dichlorodimethylsilane (20 mmol, 2.0 equiv) in THF to 0°C.
- Addition: Cannulate the Grignard reagent slowly into the silane solution. Critical: Excess silane prevents double-addition (formation of diarylsilane).[1]
- Workup: Remove solvent and excess silane via vacuum distillation.[1] The product, Chloro(2-methoxyphenyl)dimethylsilane, is a moisture-sensitive oil.[1]

Phase 2: Fluorination (Conversion to Target)

Reagents: Potassium Bifluoride (KHF₂)

) or Zinc Fluoride (ZnF

).^[1]^[2]

- Dissolution: Dissolve the crude chlorosilane in MeCN (Acetonitrile).
- Fluorination: Add KHF

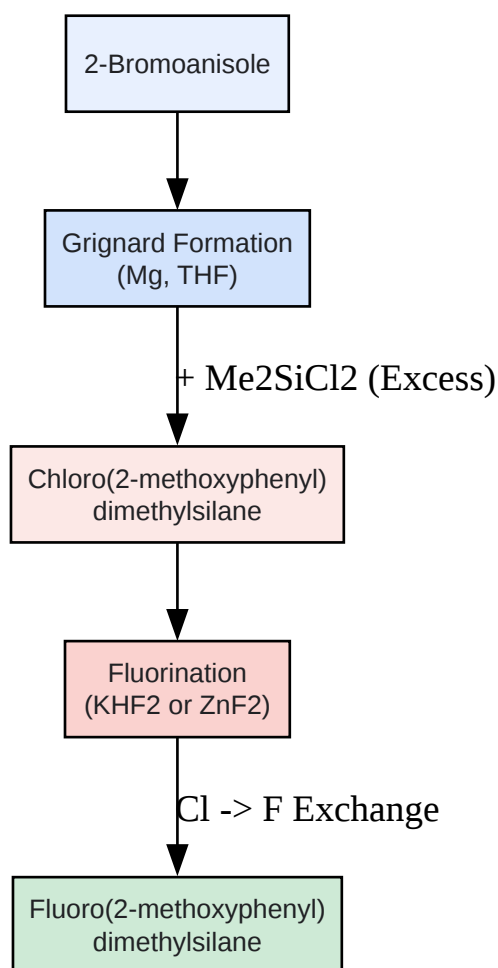
(saturated aqueous solution or solid with 18-crown-6). Stir vigorously at Room Temperature (RT) for 2 hours.

◦ Note: The Si-Cl bond is weaker than Si-F; the reaction is thermodynamically driven.^[1]

- Purification: Extract with pentane. Wash with water to remove salts.^[1] Dry over MgSO

.

- Isolation: Remove solvent.^[1] The resulting **Fluoro(2-methoxyphenyl)dimethylsilane** can be purified by vacuum distillation or silica plug filtration (if stable to silica, though distillation is preferred).^[1]



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Figure 2: Step-by-step synthetic pathway from commercially available aryl halides.

Spectroscopic Characterization

Verification of the product relies heavily on NMR spectroscopy due to the distinct spin-active nuclei (

F and

Si).[1]

Nucleus	Chemical Shift ()	Multiplicity & Coupling constants	Interpretation
H NMR	0.4-0.6 ppm (Si-Me)	Singlet (d)	Methyl groups on Silicon. [1] Split into doublets by F (Hz). [1]
F NMR	-158 to -165 ppm	Septet (or Decet)	Characteristic of Si-F. [1] Coupling to Si-Me protons.
Si NMR	10 to 30 ppm	Doublet	Direct Si-F coupling (Hz). [1]

Note: The

Si coupling constant is a definitive metric for the Si-F bond strength.[\[1\]](#) A value near 280 Hz confirms the covalent Si-F bond.[\[1\]](#)

Applications in Drug Development & Radiochemistry

A. F-Radiolabeling (SiFA Technology)

This compound represents a class of "SiFA" building blocks used to label peptides and proteins for PET imaging.[\[1\]](#)[\[2\]](#)

- Mechanism: Isotopic Exchange (IE).[\[1\]](#) The

F atom on the precursor is exchanged for

F (from cyclotron-produced

F-fluoride).[\[1\]](#)

- Advantage: The reaction proceeds at room temperature in minutes, avoiding the harsh conditions required for C-

F bond formation.[1]

- Protocol:
 - Dissolve precursor (10-50 g) in MeCN.[1]
 - Add dried [F]KF/Kryptofix 2.2.2 complex.[1]
 - React at RT for 5-10 mins.
 - Purify via C18 cartridge.[1]

B. Silicon-Based Cross-Coupling (Hiyama-Denmark)

While less common than simple phenylsilanes, the ortho-methoxy derivative serves as a robust partner in Palladium-catalyzed cross-coupling.[1][2]

- Activation: The fluoride on the silicon renders the species hypervalent (pentacoordinate silicate), which is the active transmetallating species.
- Selectivity: The ortho-methoxy group can direct the catalyst or prevent unwanted protodesilylation during the reaction.[1]

Safety & Handling

- Hydrolysis: While stabilized, the Si-F bond is susceptible to hydrolysis over long periods or in acidic/basic aqueous conditions, releasing HF (Hydrofluoric Acid) in trace amounts.
- Storage: Store in plastic (HDPE/PP) or teflon-lined containers. Do not store in glass for prolonged periods if moisture is present, as fluoride etches glass ([1]).[1]
- Toxicity: Treat as a fluorinating agent.[1] Avoid skin contact.[1]

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